

Application Note: Preparation of *Micrococcus* Lysate for Enzymatic Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **MICROCOCCUS LYSATE**

Cat. No.: **B1176253**

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Audience: Researchers, scientists, and drug development professionals.

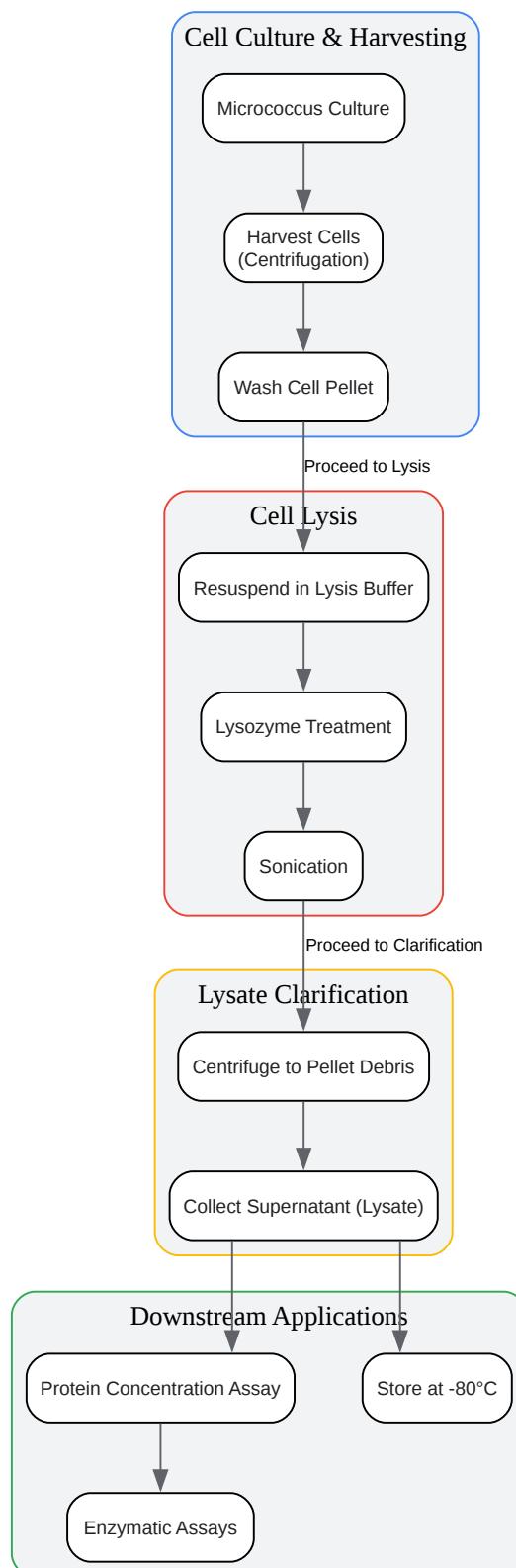
Introduction

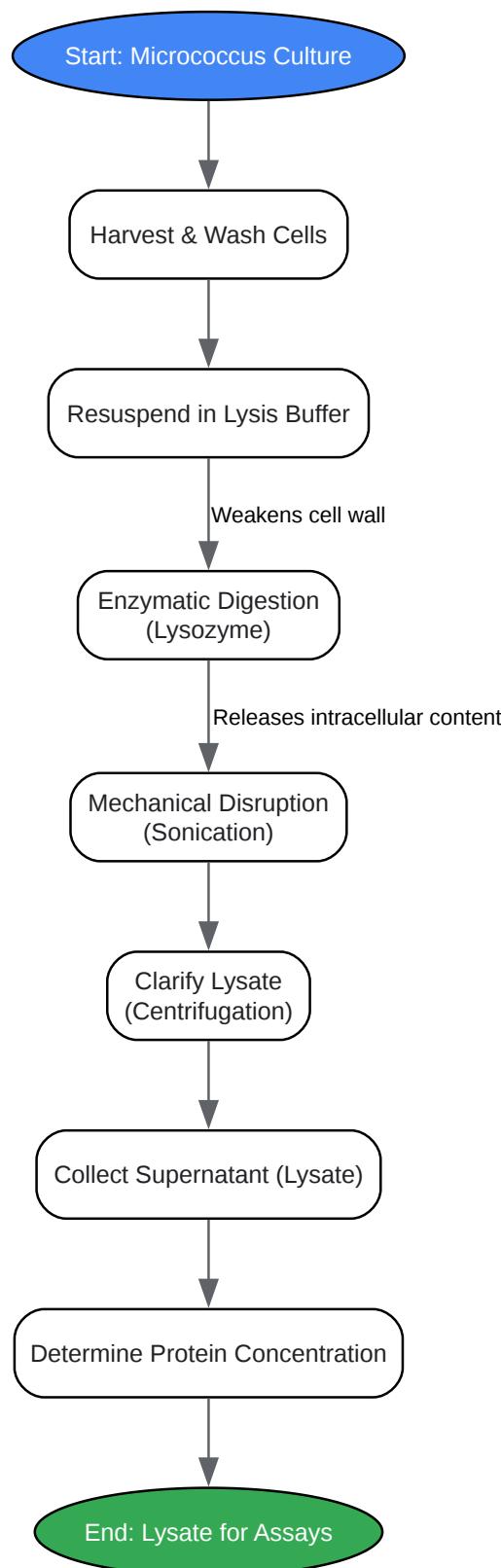
Micrococcus, a genus of Gram-positive bacteria, is a source of various enzymes with significant applications in research and biotechnology. The preparation of a high-quality cell lysate is a critical first step for the characterization and quantification of these intracellular enzymes. This application note provides a detailed protocol for the preparation of **Micrococcus lysate** suitable for a wide range of enzymatic assays. The described method focuses on a combination of enzymatic and mechanical lysis techniques to ensure efficient cell disruption and optimal enzyme recovery.

Overview of the Process

The preparation of **Micrococcus lysate** involves several key stages: cultivation and harvesting of the bacterial cells, enzymatic pre-treatment to weaken the cell wall, mechanical disruption to release the intracellular contents, and clarification of the lysate to remove cell debris. The resulting supernatant contains the soluble enzymes ready for downstream enzymatic assays.

Experimental Workflow



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